



AC915 Technical Support Center: Troubleshooting Ground Loop Problems

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	AC915	
Cat. No.:	B1665393	Get Quote

This technical support guide is designed to assist researchers, scientists, and drug development professionals in identifying and resolving ground loop issues that may be encountered with the **AC915** Data Acquisition System during experimental procedures.

Frequently Asked Questions (FAQs)

Q1: What is a ground loop?

A ground loop occurs when there are multiple conductive paths to a common ground in an electrical system.[1][2] These multiple paths can create a loop that acts like an antenna, picking up electromagnetic interference, most commonly at 50/60 Hz from AC power lines.[3][4] This interference can introduce noise and errors into your measurements.

Q2: What are the common symptoms of a ground loop when using the AC915 system?

The most common symptom of a ground loop is the presence of a persistent, low-frequency hum or noise in your acquired signal.[4][5] This noise is often at the frequency of the AC power line (50 Hz or 60 Hz).[3] Other symptoms can include erratic or fluctuating readings, and a discrepancy between readings when the sensor is in a buffer solution versus when it is in the process liquid.[6]

Q3: How can I confirm that the issue with my **AC915** is a ground loop?



A simple method to check for a ground loop is to systematically unplug components to isolate the source of the noise.[5] If the noise disappears when a particular piece of equipment is disconnected, you have likely found the source of the loop. Additionally, you can use a multimeter to measure the AC voltage between the ground points of your interconnected equipment; a reading of more than a few millivolts can indicate a ground loop.

Q4: What are the primary causes of ground loops in a laboratory setting?

Ground loops are often created when multiple pieces of equipment, each with its own path to ground, are connected together.[1] Common causes include:

- Connecting the AC915 and other instruments to different power outlets that have different ground potentials.[5]
- Using shielded cables where the shield is connected to ground at both ends.[1]
- Interconnecting equipment that is also grounded through its chassis to a common rack or structure.[1]

Q5: How can I resolve a ground loop issue with my **AC915** system?

The fundamental solution to a ground loop is to break the loop by ensuring there is only one ground path for the entire system.[3][4] This can be achieved by:

- Plugging all interconnected equipment into the same power strip or outlet.[2]
- Using a "ground lift" on the audio-style connections (not the main AC power plug for safety reasons) to disconnect the shield at one end of the cable.[4]
- Employing ground loop isolators, which break the DC connection in the ground line while still allowing the signal to pass.[6]

Quantitative Data Summary

The following table summarizes common quantitative indicators of a ground loop problem.



Parameter	Typical Value	Significance
Noise Frequency	50 Hz or 60 Hz	Corresponds to the local AC power line frequency, a strong indicator of a ground loop.[3]
AC Voltage between Grounds	> 10 mV	A significant AC voltage potential between the ground points of interconnected devices suggests a ground loop.
Signal-to-Noise Ratio (SNR)	Decreased	The presence of ground loop noise will lower the overall SNR of your measurements.
DC Offset	Unstable or unexpected offset	A fluctuating DC offset in your signal can be caused by a ground loop.

Experimental Protocol for Ground Loop Identification

This protocol provides a step-by-step methodology for identifying a ground loop in your experimental setup involving the **AC915** Data Acquisition System.

Objective: To systematically determine if a ground loop is the cause of noise in the acquired signal.

Materials:

- AC915 Data Acquisition System
- All interconnected sensors and peripherals
- Multimeter with AC voltage measurement capability
- Buffer solution (if applicable to the sensor)



Procedure:

- Establish a Baseline:
 - Power on the AC915 system and all connected instruments.
 - Acquire a baseline signal with the sensor in a controlled state (e.g., in a buffer solution or with no input).
 - Observe the signal for the characteristic 50/60 Hz hum or other noise.
- Systematic Disconnection:
 - If noise is present, begin by disconnecting one peripheral device at a time from the AC915 system.
 - After each disconnection, observe the signal to see if the noise has been eliminated.
 - If the noise disappears after disconnecting a specific instrument, you have identified a component of the ground loop.
- Power Source Consolidation:
 - If disconnecting individual components does not resolve the issue, ensure all interconnected equipment is plugged into a single power strip or outlet.[2]
 - Re-acquire the signal and check for noise.
- Ground Potential Measurement:
 - Set your multimeter to measure AC voltage.
 - Carefully measure the voltage between the chassis of the AC915 and the chassis of another connected piece of equipment.
 - Measure the AC voltage between the ground pin of the power cords of the interconnected devices (use a breakout adapter for safe access). A reading above a few millivolts is indicative of a ground loop.



- · Cable Shield Check:
 - If you are using shielded cables, disconnect the cable and use a multimeter in continuity mode to check if the shield is connected at both ends.
 - If it is, try using a cable with the shield disconnected at one end.

Visual Troubleshooting Guide

The following diagram illustrates the logical workflow for troubleshooting ground loop problems with the **AC915** system.



Click to download full resolution via product page

Caption: Troubleshooting workflow for **AC915** ground loop issues.



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Ground loops [help.campbellsci.com]
- 2. craiganderton.org [craiganderton.org]
- 3. Avoiding Ground Loops [endevco.com]
- 4. arrakis-systems.com [arrakis-systems.com]
- 5. m.youtube.com [m.youtube.com]
- 6. turtletoughsensors.com [turtletoughsensors.com]
- To cite this document: BenchChem. [AC915 Technical Support Center: Troubleshooting Ground Loop Problems]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1665393#how-to-identify-and-resolve-ground-loop-problems-with-the-ac915]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote





BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com